

# High-Pressure Phase Transitions in Silver Azide: A Technical Overview

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## Compound of Interest

Compound Name: Silver azide

CAS No.: 13863-88-2

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**Silver azide** ( $\text{AgN}_3$ ), a well-known energetic material, exhibits intriguing structural transformations under the application of high pressure. Understanding these phase transitions is crucial for assessing its stability, and decomposition mechanisms, and for the potential synthesis of novel nitrogen-rich materials. This technical guide provides an in-depth analysis of the pressure-induced phase transitions in **silver azide**, summarizing key quantitative data, experimental protocols, and visualizing the transformational pathways.

## Pressure-Induced Phase Transitions

Under ambient conditions, **silver azide** crystallizes in an orthorhombic structure with the space group  $\text{Ibam}$ .<sup>[1][2][3]</sup> As pressure is applied, it undergoes a reversible, second-order phase transition to a tetragonal structure.<sup>[1][2]</sup> This transition starts from ambient pressure and is completed at approximately 2.7 GPa.<sup>[1][2][4][5][6]</sup> Theoretical studies based on density functional theory have also predicted a pressure-induced structural phase transition from the orthorhombic ( $\text{Ibam}$ ) to a tetragonal ( $\text{I4/mcm}$ ) phase at 3.1 GPa.<sup>[4]</sup>

The transition is characterized by a convergence of the a and b lattice parameters, a rotation of the azide anions by approximately 3 degrees, and a change in the coordination number of the silver atoms from a 4+4 configuration (four short and four long bonds) to an eight-fold coordination.<sup>[1][2]</sup> The high-pressure phase is identified to have the space group I4/mcm.<sup>[1][2]</sup>

An interesting characteristic of the orthorhombic phase is its anisotropic compressibility; it displays an anomalous expansion along the a-axis under compression, while being more compressive along the b-axis than the c-axis.<sup>[2]</sup> In contrast, the tetragonal phase is more compressible along the interlayer direction.<sup>[2]</sup> Upon decompression, the tetragonal phase reverts to the ambient orthorhombic phase, indicating the reversible nature of this transition.<sup>[1]</sup>

## Quantitative Data Summary

The following tables summarize the key quantitative data reported for the phase transition of **silver azide** under pressure.

Table 1: Phase Transition Parameters

| Parameter                       | Value                    | Reference                  |
|---------------------------------|--------------------------|----------------------------|
| Transition Type                 | Second-order, reversible | <sup>[1]</sup>             |
| Transition Pressure             | Completes at ~2.7 GPa    | <sup>[1][2][4][5][6]</sup> |
| Theoretical Transition Pressure | 3.1 GPa (First-order)    | <sup>[4]</sup>             |

Table 2: Crystallographic Data

| Phase               | Orthorhombic (Ambient) | Tetragonal (High-Pressure)   | Reference         |
|---------------------|------------------------|------------------------------|-------------------|
| Space Group         | Ibam                   | I4/mcm                       | <sup>[1][2]</sup> |
| Wyckoff Positions   | -                      | Ag at 4a, N1 at 4d, N2 at 8h | <sup>[1][2]</sup> |
| Coordination Number | 4+4                    | 8                            | <sup>[1][2]</sup> |

Table 3: Lattice Parameters at Ambient Pressure

| Lattice Parameter | Value (Å) | Reference |
|-------------------|-----------|-----------|
| a                 | 5.600(1)  | [1][2]    |
| b                 | 5.980(6)  | [1][2]    |
| c                 | 5.998(1)  | [1][2]    |

Table 4: Bulk Moduli and Their Pressure Derivatives

| Phase        | Bulk Modulus (K <sub>0</sub> T)<br>(GPa) | Pressure Derivative<br>(K <sub>0</sub> T') | Reference |
|--------------|------------------------------------------|--------------------------------------------|-----------|
| Orthorhombic | 39 ± 5                                   | 10 ± 7                                     | [2]       |
| Tetragonal   | 57 ± 2                                   | 6.6 ± 0.2                                  | [2]       |

## Experimental Protocols

The investigation of **silver azide**'s high-pressure behavior involves specialized experimental techniques capable of generating high pressures while simultaneously allowing for structural and spectroscopic analysis.

### 3.1 High-Pressure Generation: Diamond Anvil Cell (DAC)

A diamond anvil cell is the primary apparatus used to generate high pressures for these studies. The **silver azide** sample is placed in a small hole within a gasket, which is then compressed between the tips of two diamonds. A pressure-transmitting medium is often used to ensure hydrostatic or quasi-hydrostatic conditions.

### 3.2 Structural Analysis: Synchrotron X-ray Diffraction (XRD)

To determine the crystal structure at various pressures, in-situ synchrotron X-ray diffraction is employed.

- **Sample Preparation:** A small amount of **silver azide** powder is loaded into the sample chamber of the DAC.
- **Pressure Calibration:** The pressure is determined using a pressure calibrant, such as the ruby fluorescence method, where the shift in the R1 fluorescence line of a ruby chip placed in the DAC is correlated with the pressure.
- **Data Collection:** The DAC is exposed to a high-brilliance synchrotron X-ray beam. The diffraction patterns are collected on an area detector at incremental pressure points.
- **Data Analysis:** The collected two-dimensional diffraction patterns are integrated into one-dimensional intensity versus  $2\theta$  plots. The diffraction peaks are then indexed to determine the unit cell parameters and space group of the material at each pressure. The equation of state (e.g., Birch-Murnaghan) is fitted to the pressure-volume data to determine the bulk modulus.

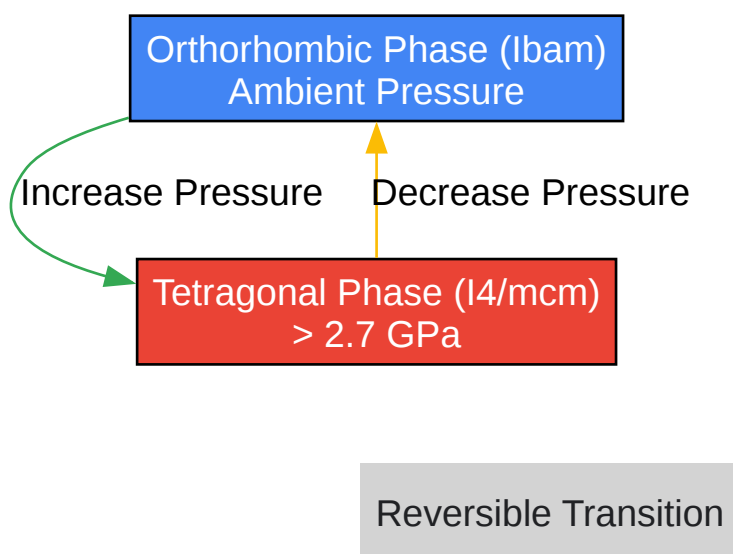
### 3.3 Spectroscopic Analysis: Raman and Infrared (IR) Spectroscopy

Raman and IR spectroscopy are used to probe the vibrational modes of the azide anion and the lattice, providing insights into the structural changes during the phase transition.

- **Experimental Setup:** The DAC is placed in the path of a laser beam for Raman spectroscopy or an infrared beam for IR spectroscopy.
- **Data Acquisition:** Spectra are collected at various pressures. In Raman spectroscopy, the scattered light is collected and analyzed. In IR spectroscopy, the transmitted or reflected light is measured.
- **Analysis:** Changes in the number, position, and splitting of vibrational modes are analyzed. For instance, the degeneration of lattice modes and shifts in the bending and asymmetric stretch modes of the  $\text{N}_3^-$  anion are indicative of the orthorhombic-to-tetragonal phase transition.<sup>[4][5][6]</sup> The softening and hardening of specific modes can reveal the rotational dynamics of the azide ion during the transition.<sup>[4][6]</sup>

## Visualizations

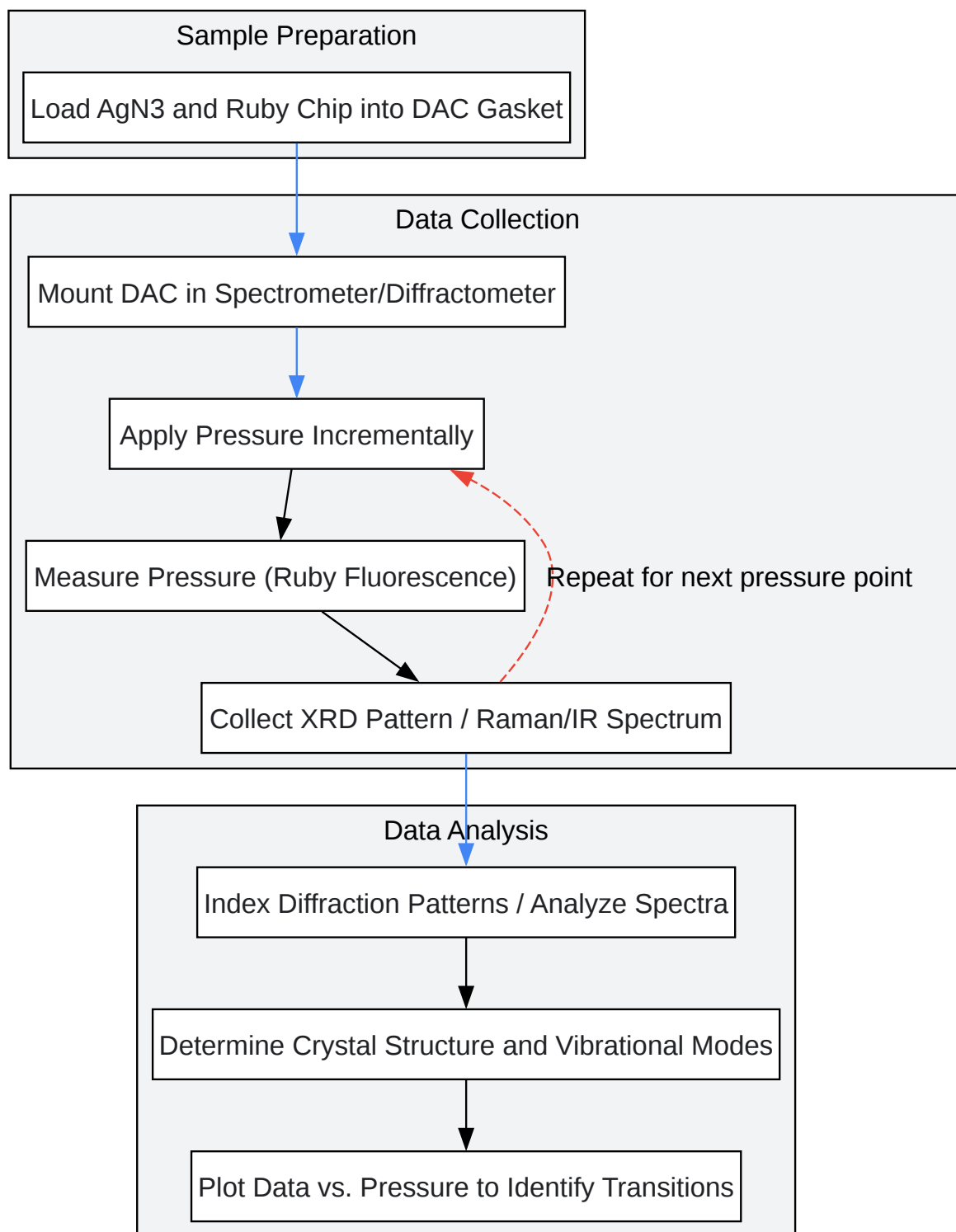
Diagram 1: Phase Transition Pathway of **Silver Azide**



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Caption: Pressure-induced reversible phase transition in **silver azide**.

Diagram 2: Experimental Workflow for High-Pressure Studies



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Caption: Workflow for high-pressure XRD and spectroscopic analysis.

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